

Application Notes and Protocols: MALP-2 in Cancer Immunotherapy Research

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Compound of Interest

Compound Name: *Macrophage-activating lipopeptide*
2
Cat. No.: B10860936

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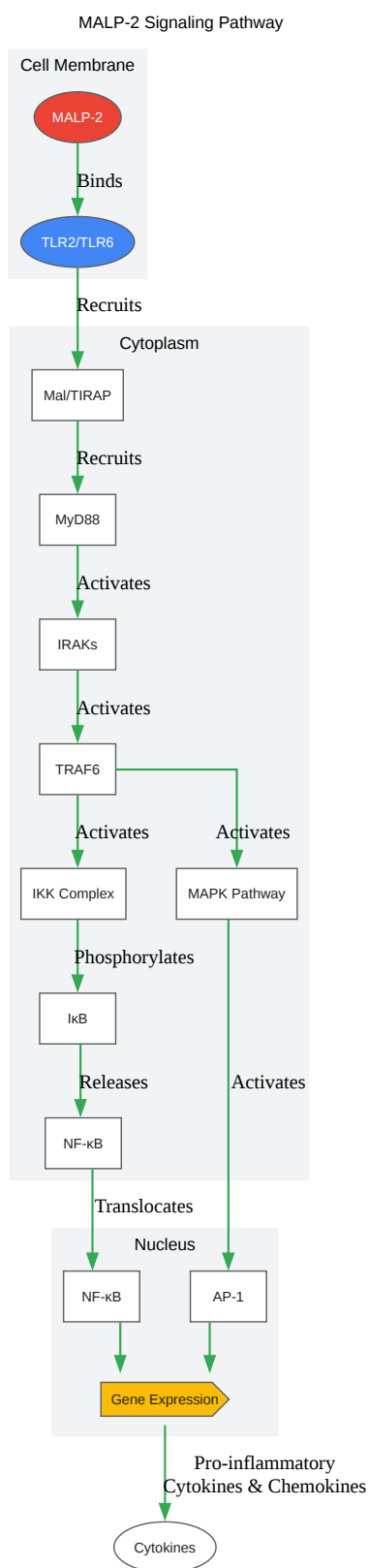
Introduction

Macrophage-activating lipopeptide-2 (MALP-2) is a potent immunostimulatory molecule derived from *Mycoplasma fermentans*. As a synthetic diacylated lipopeptide, MALP-2 acts as a powerful agonist for the Toll-like receptor 2 (TLR2) and TLR6 heterodimer, triggering a signaling cascade that leads to the activation of various immune cells.[1][2] This activation of both the innate and adaptive immune systems has positioned MALP-2 as a promising agent in the field of cancer immunotherapy. These application notes provide an overview of MALP-2's mechanism of action and detailed protocols for its use in preclinical cancer immunotherapy research.

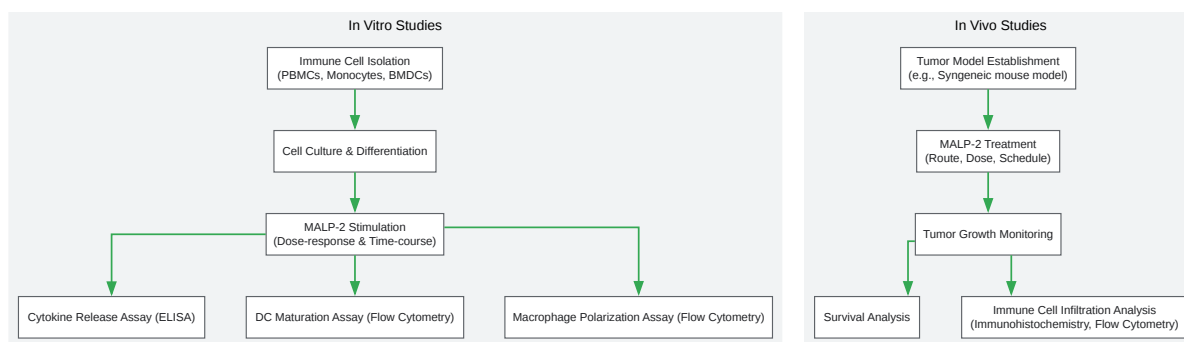
Mechanism of Action: TLR2/TLR6 Signaling

MALP-2 initiates an immune response by binding to the extracellular domain of the TLR2/TLR6 heterodimer on the surface of immune cells.[1] This binding event recruits the adaptor protein MyD88 adapter-like (Mal/TIRAP) to the intracellular Toll/interleukin-1 receptor (TIR) domain of the receptor complex.[3] Mal then facilitates the recruitment of Myeloid differentiation primary response 88 (MyD88), which in turn recruits and activates IL-1 receptor-associated kinases (IRAKs) and TNF receptor-associated factor 6 (TRAF6).[4] This leads to the activation of downstream signaling pathways, including the nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) pathways. The translocation of transcription factors like NF-κB

and AP-1 into the nucleus induces the expression of a wide array of pro-inflammatory cytokines, chemokines, and co-stimulatory molecules, ultimately orchestrating a robust anti-tumor immune response.



In Vitro & In Vivo Experimental Workflow for MALP-2



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- 4. researchgate.net [researchgate.net]

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